

Best practices for handling and storing AM841

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Compound of Interest

Compound Name: AM841

Cat. No.: B15617668

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Technical Support Center: AM841

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **AM841**, alongside troubleshooting guides and frequently asked questions (FAQs) to facilitate successful experimentation.

Handling and Safety

Proper handling of **AM841** is crucial for user safety and maintaining the integrity of the compound.

Question: What are the recommended personal protective equipment (PPE) when handling **AM841**?

Answer: It is essential to use appropriate personal protective equipment to avoid contact with the skin, eyes, and clothing. Recommended PPE includes:

- **Eye Protection:** Use approved safety goggles or splash shields.
- **Hand Protection:** Wear chemical-resistant, impervious gloves that satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.
- **Respiratory Protection:** If there is a risk of inhalation of dusts or mists, use an air-purifying or air-fed respirator. Ensure the respirator's safe working rating exceeds the expected exposure.

- Body Protection: Wear a lab coat or other protective clothing.

Question: What are the general safety precautions for handling **AM841**?

Answer:

- Avoid contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[2]
- Ensure good ventilation or work in a fume hood.[2]
- Wash hands thoroughly after handling.[2]
- For transfers, containers should be bonded and grounded to avoid static sparks. Use non-sparking tools.[2]
- Keep the compound away from incompatible materials such as strong bases and oxidizing agents.[1]

Storage and Stability

Correct storage is vital for maintaining the stability and efficacy of **AM841**.

Question: What are the recommended storage conditions for **AM841**?

Answer: The optimal storage conditions for **AM841** depend on whether it is in solid form or in solution.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Question: How should **AM841** be stored to ensure stability?

Answer:

- Store in a cool, dry, and well-ventilated location.[2]
- Protect from frost, heat, and direct sunlight.[1]
- Keep the container tightly sealed to prevent moisture and air exposure.[2]
- Store away from incompatible substances like strong bases and oxidizing agents.[1]

Experimental Protocols & Solution Preparation

Detailed protocols are essential for reproducible experimental outcomes.

Question: How do I prepare a stock solution of **AM841**?

Answer: The method for preparing an **AM841** solution depends on the intended experimental use (in vitro vs. in vivo).

- For in vitro studies: Drugs can be prepared as a stock solution and then diluted into the extracellular solution to their final concentration on the same day of the experiment. Drugs dissolved in DMSO should be used at a final DMSO concentration of less than 0.1%.[3]
- For in vivo studies: All drugs for in vivo studies can be dissolved in a vehicle such as 1% Tween 80 and 2% DMSO, and then further diluted in 0.9% saline to the final concentration. [3] Another vehicle used for intraperitoneal injection is a mixture of emulphor, ethanol, and saline in a 1:1:18 ratio with 3% DMSO.[3]

Question: Can you provide a general protocol for an in vitro experiment using **AM841**?

Answer: A general protocol for studying the effects of **AM841** on cultured hippocampal neurons is as follows:

- Cell Culture: Culture mouse hippocampal neurons isolated from the CA1–CA3 region on microislands.[3]

- **Electrophysiology Setup:** Perform whole-cell voltage-clamp recordings from autaptic neurons at room temperature using an Axopatch 200A amplifier.[\[3\]](#)
- **Extracellular Solution:** Use an extracellular solution containing (in mM): 119 NaCl, 5 KCl, 2.5 CaCl₂, 1.5 MgCl₂, 30 glucose, and 20 HEPES.[\[3\]](#)
- **Drug Application:** Prepare a stock solution of **AM841** and dilute it to the final concentration in the extracellular solution on the day of the experiment. Ensure a continuous flow of the solution through the bath chamber (1–3 mL·min^{–1}) for rapid drug application and clearance.[\[3\]](#)
- **Data Acquisition:** Acquire data at a sampling rate of 5 kHz. Monitor access resistance and only include cells with stable access resistance in the data analysis.[\[3\]](#)

Troubleshooting Guide

Encountering issues during experiments is common. This guide addresses potential problems when using **AM841**.

Issue	Possible Cause(s)	Suggested Solution(s)
No or reduced biological effect	Compound Degradation: Improper storage or handling.	Verify storage conditions and age of the compound. Use a fresh aliquot.
Incorrect Solution Preparation: Incomplete dissolution or precipitation.	Ensure the compound is fully dissolved in the appropriate solvent before further dilution. Visually inspect the solution for any precipitates.	
Irreversible Binding: AM841 is a covalent ligand and binds irreversibly to the CB1 receptor.[3][4] This may lead to receptor saturation.	For subsequent experiments on the same preparation, ensure thorough washing and consider the time needed for receptor turnover or use a fresh preparation.	
Inconsistent results	Vehicle Effects: The vehicle used to dissolve AM841 (e.g., DMSO, Tween 80) may have its own biological effects.	Always include a vehicle-only control group in your experiments to account for any effects of the solvent.
Variability in Experimental Conditions: Differences in temperature, pH, or cell passage number.	Standardize all experimental parameters and maintain consistency across all experiments.	
Unexpected central nervous system (CNS) effects in in vivo studies	High Dose: Although AM841 is designed to be peripherally restricted, high doses may lead to some brain penetration.[3][5][6]	Use the lowest effective dose determined from dose-response studies. AM841 has been shown to be potent, with an EC50 for inhibiting upper gastrointestinal transit in mice of 0.004 mg·kg ⁻¹ . [3]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AM841**?

A1: **AM841** is a high-affinity, electrophilic ligand that acts as a potent agonist for the CB1 cannabinoid receptor.[7] It interacts covalently with a cysteine residue in helix six of the CB1 receptor, leading to its activation.[4][7] This activation of the Gai/o-coupled CB1 receptor results in the inhibition of adenylyl cyclase, leading to a reduction in cyclic AMP (cAMP) levels.[7]

Q2: Is **AM841** selective for the CB1 receptor?

A2: While **AM841** is a potent CB1 receptor agonist, it also binds to the CB2 receptor.[3] Its effects on gastrointestinal motility have been shown to be mediated by CB1 receptors, as the effects are abolished in CB1 knockout mice but not in CB2 knockout mice.[3]

Q3: Does **AM841** have central nervous system (CNS) effects?

A3: **AM841** is designed to be a peripherally restricted ligand with very little brain penetration.[3][5][6] Studies in mice have shown that at effective doses for slowing gastrointestinal motility, it does not produce characteristic centrally mediated CB1 receptor effects such as analgesia, hypothermia, or hypolocomotion.[3][6]

Q4: What are the known in vivo effects of **AM841**?

A4: **AM841** potently reduces gastrointestinal motility in both the small and large intestines.[3][6][8] It is particularly effective under conditions of acute stress, where it can normalize accelerated gastrointestinal transit.[3][6]

Quantitative Data Summary

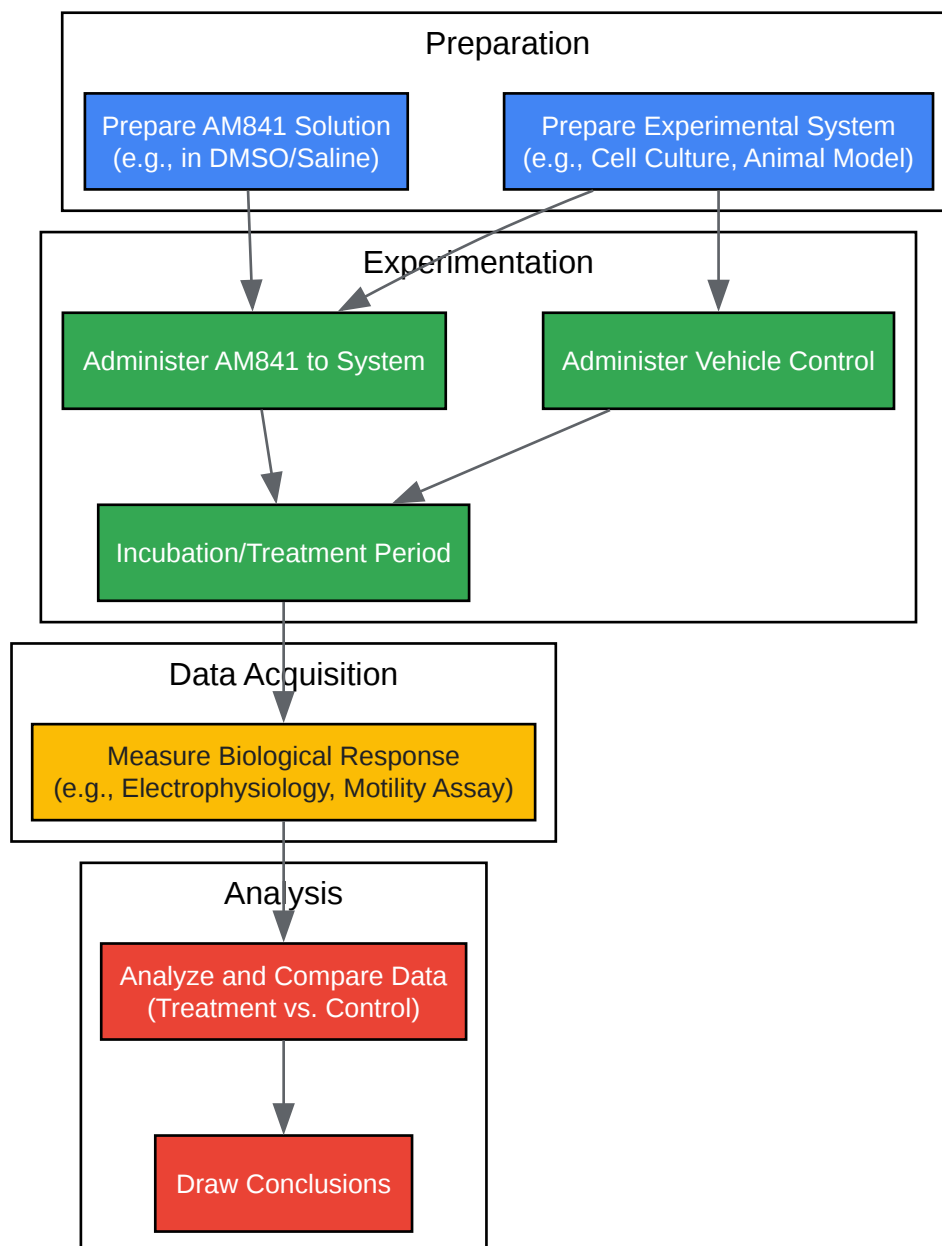
The following table summarizes key quantitative data for **AM841** from published studies.

Parameter	Value	Species/System	Reference
EC50 (Upper GI Transit)	0.004 mg·kg ⁻¹	Mouse	[3]
EC50 (Colonic Bead Expulsion)	0.03 mg·kg ⁻¹	Mouse	[3]
Ki (CB1 Receptor Binding)	9 nM	-	[5]
IC50 (cAMP formation)	0.08 nM (hCB2R)	Human CB2 Receptor	[5]

Visualizations

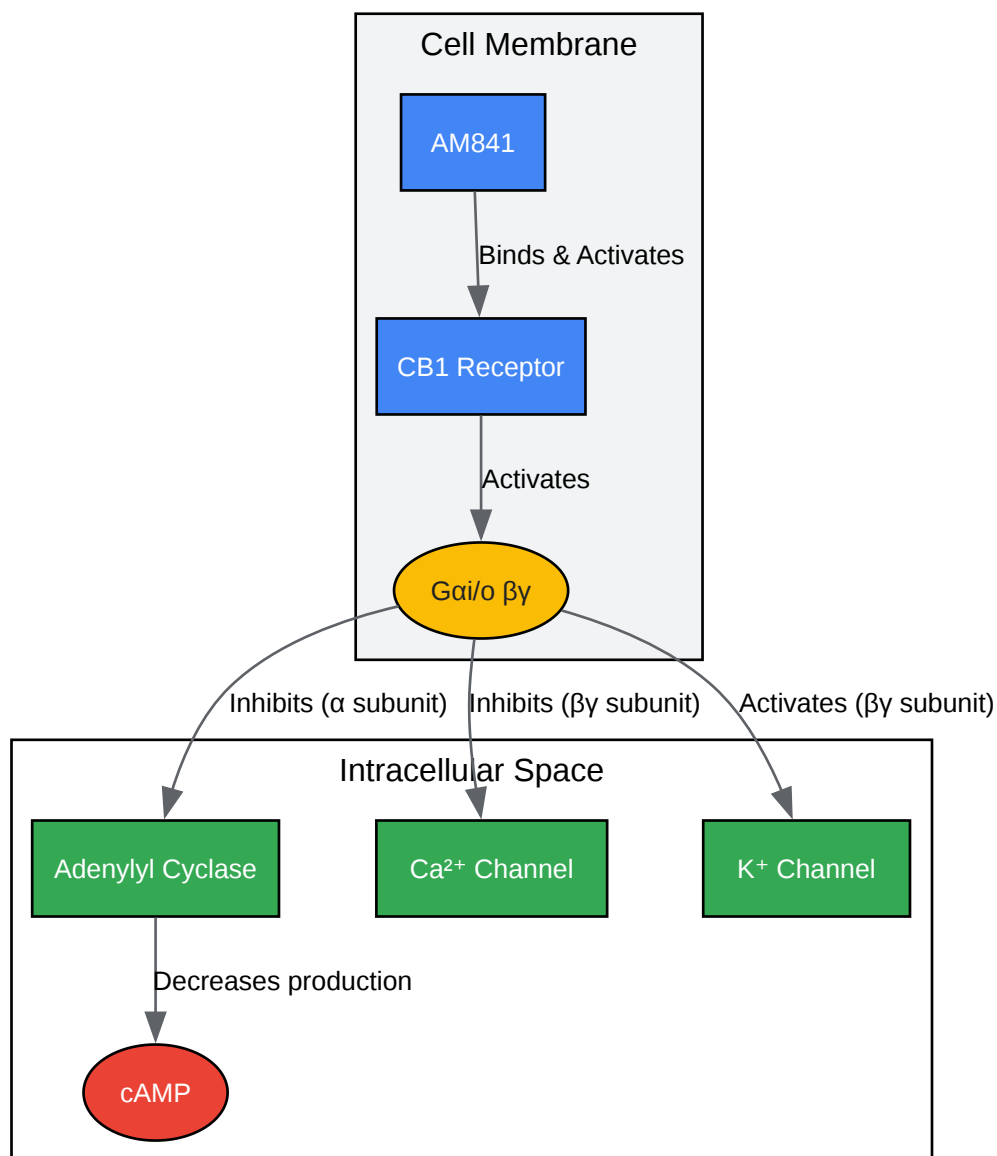
AM841 Experimental Workflow

Figure 1. General Experimental Workflow for AM841

[Click to download full resolution via product page](#)Figure 1. General Experimental Workflow for **AM841**

CB1 Receptor Signaling Pathway

Figure 2. AM841-Mediated CB1 Receptor Signaling



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Figure 2. **AM841**-Mediated CB1 Receptor Signaling

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